

Application Note: Reconstitution Protocol for Lyophilized 5-Amino-1MQ

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Compound of Interest

Compound Name: 5-Amino-1-methyl-1,2-dihydroquinolin-2-one

CAS No.: 697738-99-1

Cat. No.: B1375452

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Introduction: The Role of 5-Amino-1MQ in Metabolic Research

5-Amino-1MQ is a small, membrane-permeable molecule that acts as a selective inhibitor of the enzyme Nicotinamide N-methyltransferase (NNMT).[1][2][3][4] NNMT is a cytosolic enzyme that plays a significant role in cellular metabolism and energy homeostasis by catalyzing the methylation of nicotinamide, a form of vitamin B3.[3][5] Elevated NNMT activity is associated with metabolic slowdown and increased fat accumulation, particularly in adipose tissue.[2][4]

By inhibiting NNMT, 5-Amino-1MQ prevents the consumption of nicotinamide, thereby increasing its availability for the synthesis of Nicotinamide Adenine Dinucleotide (NAD+) via the salvage pathway.[5][6] This elevation of intracellular NAD+ levels enhances the activity of NAD+-dependent enzymes like sirtuins (e.g., SIRT1), which are critical regulators of mitochondrial function, energy expenditure, and cellular health.[6][7] This mechanism makes 5-Amino-1MQ a valuable research tool for investigating obesity, type 2 diabetes, metabolic aging, and other related metabolic disorders.[3][4][6]

This application note provides a detailed, field-proven protocol for the accurate and effective reconstitution of lyophilized 5-Amino-1MQ, ensuring the integrity and performance of the compound in downstream applications.

Scientific Principles of Reconstitution

Lyophilization, or freeze-drying, is a process used to remove water from a compound at low temperatures, resulting in a stable, dry powder that is easy to store and transport.[8][9] The primary goal of reconstitution is to return the lyophilized solid to a liquid state by adding a suitable solvent, ensuring the compound is fully dissolved and homogeneously distributed without promoting degradation.

The choice of solvent and handling technique is critical and is dictated by the physicochemical properties of 5-Amino-1MQ. As a quinolinium salt, 5-Amino-1MQ exhibits solubility in both aqueous solutions and polar organic solvents.[1][5] However, its stability in these solvents can vary, making the selection of the appropriate reconstitution vehicle paramount for experimental success. This protocol prioritizes methods that maximize compound stability and ensure accurate concentration for reproducible results.

Materials and Equipment

Reagents

- Lyophilized 5-Amino-1MQ (Appearance: Yellow to orange or faint red to dark brown powder). [5][10]
- Primary Recommended Solvent: Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity.
- Alternative Solvent (for specific applications): Sterile Bacteriostatic Water (containing 0.9% benzyl alcohol).[11][12]
- Sterile, nuclease-free water for subsequent dilutions.
- 70% Isopropanol or Ethanol for surface sterilization.

Equipment

- Vial of lyophilized 5-Amino-1MQ (e.g., 10 mg, 50 mg).

- Precision micropipettes (P200, P1000) and sterile, low-retention pipette tips.
- Sterile, low-binding polypropylene microcentrifuge tubes for aliquoting.
- Vortex mixer.
- Benchtop microcentrifuge.
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves.

Reconstitution Protocol: Step-by-Step Methodology

This protocol is designed to prepare a high-concentration stock solution in DMSO, which is the preferred method for ensuring long-term stability and minimizing hydrolytic degradation.

Pre-Reconstitution Preparations

- Equilibration: Before opening, allow the vial of lyophilized 5-Amino-1MQ to equilibrate to room temperature for at least 15-20 minutes.[\[12\]](#)[\[13\]](#)
 - Causality: This critical step prevents atmospheric moisture from condensing on the cold, hygroscopic powder upon opening, which could compromise the compound's integrity and weight accuracy.[\[14\]](#)
- Centrifugation: Briefly centrifuge the vial at a low speed (e.g., 1,000 x g for 1 minute) to ensure all lyophilized powder is collected at the bottom of the vial.
 - Causality: Lyophilized material can become dislodged during shipping. This step ensures that no material is lost on the cap or sides of the vial, leading to an accurate final concentration.
- Sterilization: Wipe the rubber septum of the vial with a 70% isopropanol or ethanol swab and allow it to air dry completely.[\[11\]](#)

Reconstitution for a 100 mM DMSO Stock Solution

The molecular weight of the 5-Amino-1MQ salt (e.g., iodide salt) must be considered for accurate molarity calculations. For this example, we will use the molecular weight of 5-Amino-1-methylquinolinium iodide (286.11 g/mol).

- Solvent Addition: Using a calibrated micropipette, carefully add the calculated volume of anhydrous DMSO to the vial. For a 10 mg vial, add 349.5 μ L of DMSO to achieve a 100 mM stock solution.
- Dissolution: Cap the vial tightly and gently swirl or roll the vial to dissolve the powder.^{[12][15]} If necessary, vortex gently for 10-15 seconds. The resulting solution should be clear.
 - Causality: Vigorous shaking can introduce air and create aerosols, which is a safety concern and can increase the risk of oxidation. Gentle agitation is sufficient for dissolution.

Table 1: DMSO Reconstitution Volumes for 100 mM Stock

Vial Size (as Iodide Salt)	Molecular Weight (g/mol)	Volume of Anhydrous DMSO to Add	Final Concentration
10 mg	286.11	349.5 μ L	100 mM
50 mg	286.11	1747.6 μ L (1.75 mL)	100 mM

Note: Always verify the molecular weight from the Certificate of Analysis provided by your supplier as different salt forms may be used.

Aliquoting and Storage

- Aliquoting: Immediately after reconstitution, divide the stock solution into smaller, single-use aliquots in sterile, low-binding polypropylene tubes.
 - Causality: Aliquoting is the most effective way to prevent degradation caused by repeated freeze-thaw cycles.^[11] It also minimizes the risk of contamination of the entire stock.
- Labeling: Clearly label each aliquot with the compound name, concentration, date of reconstitution, and your initials.^[11]

- Storage:
 - Long-Term Storage (Recommended): Store the DMSO stock aliquots at -80°C. Under these conditions, the solution can be stable for up to 6 months.[14]
 - Short-Term Storage: For more frequent use, aliquots can be stored at -20°C for up to one month.[11][14][16]

Alternative Reconstitution with Bacteriostatic Water

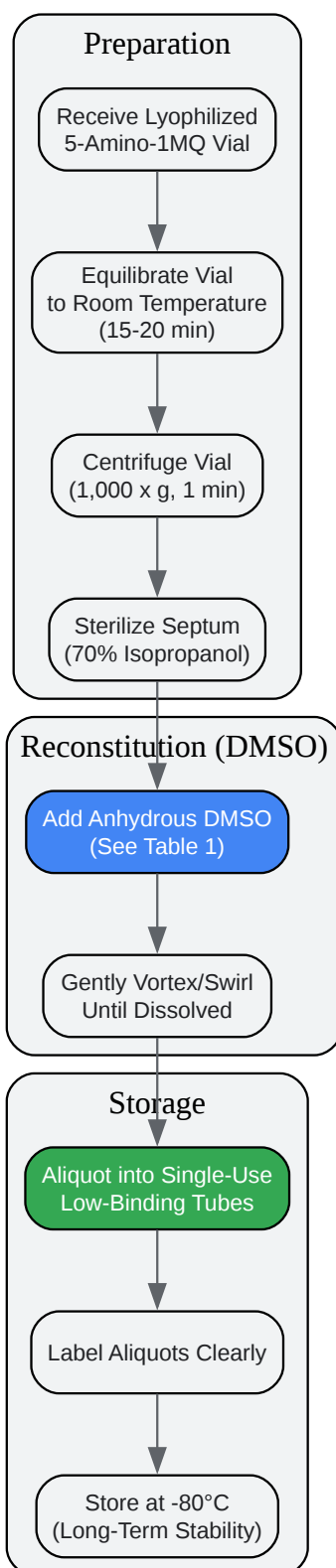
For certain in vivo studies or applications where DMSO is not suitable, bacteriostatic water can be used. However, be aware that the stability of 5-Amino-1MQ in aqueous solutions is significantly reduced.

- Follow the Pre-Reconstitution Preparations as described in section 4.1.
- Solvent Addition: Add the desired volume of bacteriostatic water to the vial. For example, adding 2.0 mL of bacteriostatic water to a 10 mg vial yields a concentration of 5 mg/mL.[12]
- Dissolution: Gently swirl or roll the vial until the powder is fully dissolved.[12][15] The solution should be clear.
- Storage:
 - Store the aqueous solution refrigerated at 2-8°C.[12][13]
 - Crucially, use the reconstituted aqueous solution within 2-4 weeks.[12][13] Do not freeze reconstituted aqueous solutions.[12][13] Observe the solution for any signs of precipitation or cloudiness before use, which indicates degradation.[11]

Experimental Workflows and Diagrams

Diagram 1: Reconstitution Workflow

This diagram outlines the logical flow from receiving the lyophilized product to generating stable, ready-to-use research aliquots.

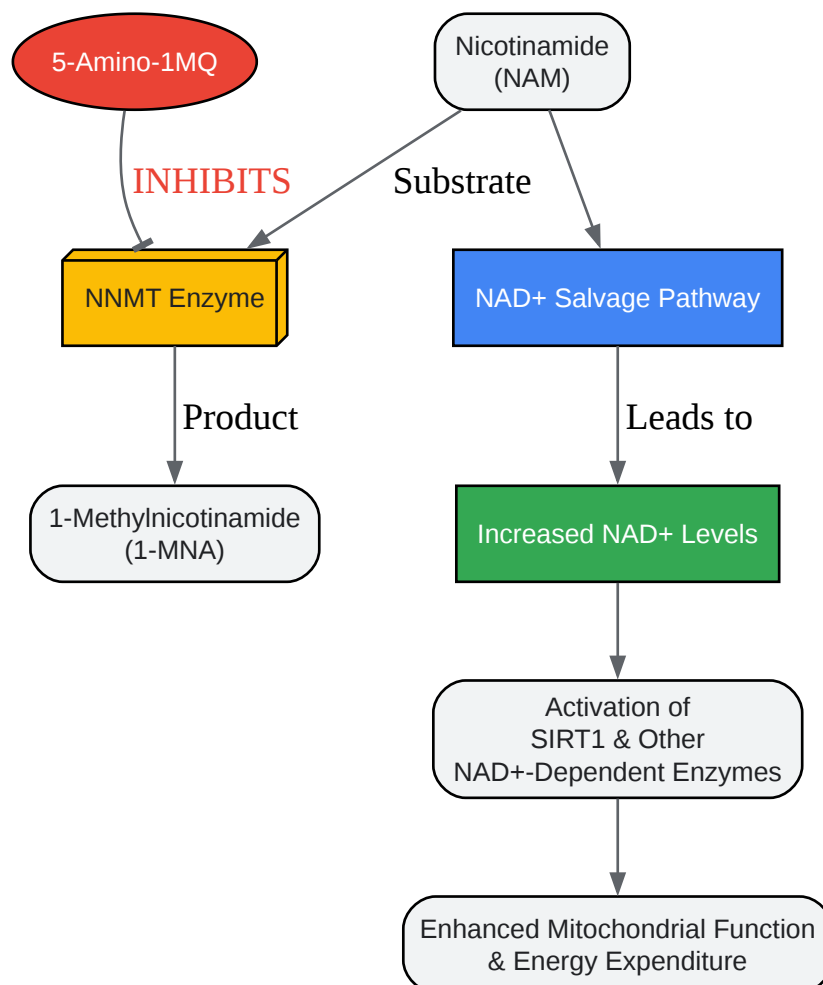


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Caption: Workflow for reconstituting lyophilized 5-Amino-1MQ.

Diagram 2: Mechanism of Action Pathway

This diagram illustrates the established mechanism of action of 5-Amino-1MQ.



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Caption: Mechanism of 5-Amino-1MQ as an NNMT inhibitor.

Conclusion and Best Practices

Accurate reconstitution is the foundation of reliable and reproducible research. By following this detailed protocol, researchers can ensure the stability and efficacy of their 5-Amino-1MQ solutions.

- Always use high-purity, anhydrous solvents to prevent compound degradation.

- Never open a cold vial of lyophilized compound to avoid moisture contamination.
- Aliquot stock solutions to avoid repeated freeze-thaw cycles.
- Always prepare fresh working dilutions for aqueous-based assays from the DMSO stock on the day of the experiment. The final DMSO concentration in the assay should typically be kept below 0.1% to avoid solvent effects.

By adhering to these guidelines, researchers can confidently utilize 5-Amino-1MQ as a powerful tool in the study of metabolic pathways.

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